

Application Note: Characterization of (S)-C12-200 Lipid Nanoparticles

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Compound of Interest

Compound Name: (S)-C12-200

Cat. No.: B10828199

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Introduction

Lipid nanoparticles (LNPs) have emerged as a leading platform for the delivery of nucleic acid therapeutics, most notably demonstrated by their use in mRNA vaccines.[1][2] The ionizable lipid component is a critical determinant of the efficacy and safety of these delivery systems. **(S)-C12-200** is a well-established ionizable cationic lipid utilized in the formulation of LNPs for the delivery of siRNA, mRNA, and other nucleic acids.[3][4][5] The physicochemical characteristics of LNPs, particularly their size and surface charge (zeta potential), are critical quality attributes (CQAs) that significantly influence their in vivo performance, including biodistribution, cellular uptake, and immunogenicity.[2][6] This application note provides a detailed overview of the characterization of **(S)-C12-200** LNPs, focusing on particle size and zeta potential, and includes comprehensive protocols for their measurement.

Physicochemical Characterization of (S)-C12-200 LNPs

The size and zeta potential of **(S)-C12-200** LNPs are crucial parameters that dictate their stability and biological activity. Dynamic Light Scattering (DLS) and Electrophoretic Light Scattering (ELS) are the primary techniques employed for these measurements.[6]

Particle Size and Polydispersity Index (PDI)

The hydrodynamic diameter of LNPs influences their circulation time and tissue penetration.[7] [8] DLS is a non-invasive technique that measures the fluctuations in scattered light intensity due to the Brownian motion of particles in suspension to determine their size distribution.[7][9] [10] The Polydispersity Index (PDI) is a measure of the heterogeneity of particle sizes in the sample, with a value below 0.2 indicating a monodisperse and homogenous population.[11]

Zeta Potential

Zeta potential is a measure of the magnitude of the electrostatic charge at the particle surface and is a key indicator of the stability of colloidal dispersions.[8][12] A near-neutral or slightly negative zeta potential at physiological pH is often desirable for LNPs to minimize nonspecific interactions with biological components and reduce potential toxicity.[11] ELS is used to determine the zeta potential by measuring the velocity of charged particles in an applied electric field.[12][13]

Quantitative Data Summary

The following table summarizes typical size and zeta potential values for LNPs formulated with C12-200, as reported in the literature. It is important to note that these values can vary depending on the specific formulation composition (e.g., helper lipids, PEG-lipid), manufacturing process, and measurement conditions.[11][14][15]

Parameter	Typical Value Range	Measurement Technique	Reference
Hydrodynamic Diameter (Z-average)	70 - 100 nm	Dynamic Light Scattering (DLS)	[11]
Polydispersity Index (PDI)	< 0.2	Dynamic Light Scattering (DLS)	[11]
Zeta Potential	Near-neutral	Electrophoretic Light Scattering (ELS)	[11]

Experimental Protocols

Protocol 1: Measurement of LNP Size and PDI by Dynamic Light Scattering (DLS)

This protocol outlines the steps for determining the hydrodynamic diameter and PDI of **(S)-C12-200** LNPs.

Materials:

- **(S)-C12-200** LNP sample
- Appropriate buffer (e.g., Phosphate Buffered Saline - PBS, pH 7.4)
- Low-volume disposable cuvettes
- Dynamic Light Scattering (DLS) instrument (e.g., Malvern Zetasizer)

Procedure:

- Instrument Preparation: Turn on the DLS instrument and allow it to stabilize according to the manufacturer's instructions.
- Sample Preparation:
 - Dilute the **(S)-C12-200** LNP suspension in a suitable buffer (e.g., 1x PBS) to an appropriate concentration. The optimal concentration will depend on the instrument and should be within the recommended range to avoid multiple scattering effects.
 - Ensure the sample is well-mixed by gentle inversion. Avoid vigorous vortexing which can induce aggregation.
- Measurement:
 - Transfer the diluted LNP sample to a clean, dust-free cuvette.
 - Place the cuvette in the instrument's sample holder.
 - Set the measurement parameters in the software, including the dispersant properties (viscosity and refractive index of the buffer) and the material properties of the LNPs (if

known).

- Equilibrate the sample to the desired temperature (e.g., 25°C).
- Perform the measurement. The instrument will typically perform multiple runs and average the results.
- Data Analysis:
 - The software will generate a size distribution report, including the Z-average diameter and the PDI.
 - Analyze the intensity, volume, and number distributions to assess the sample's characteristics.

Protocol 2: Measurement of LNP Zeta Potential by Electrophoretic Light Scattering (ELS)

This protocol describes the procedure for measuring the zeta potential of **(S)-C12-200** LNPs.

Materials:

- **(S)-C12-200** LNP sample
- Appropriate low ionic strength buffer (e.g., 0.1x PBS)[16]
- Disposable folded capillary cells
- ELS instrument (e.g., Malvern Zetasizer)

Procedure:

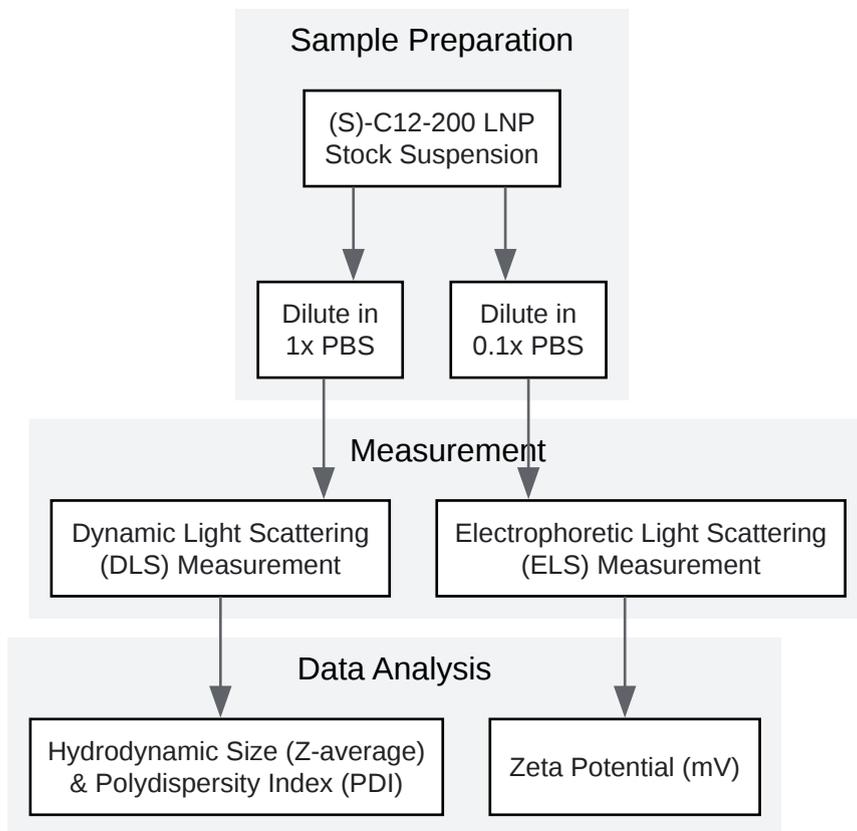
- Instrument Preparation: Ensure the ELS instrument is powered on and has equilibrated.
- Sample Preparation:
 - Dilute the **(S)-C12-200** LNP suspension in a low ionic strength buffer (e.g., 0.1x PBS) to a suitable concentration.[16] High ionic strength can compress the electrical double layer

and lead to an underestimation of the zeta potential.

- Gently mix the sample.
- Measurement:
 - Carefully inject the diluted sample into a folded capillary cell, ensuring no air bubbles are trapped.
 - Place the cell into the instrument.
 - Set the measurement parameters in the software, including the dispersant properties and the applied voltage.
 - Perform the measurement. The instrument will apply an electric field and measure the electrophoretic mobility of the particles.
- Data Analysis:
 - The software will calculate the zeta potential from the electrophoretic mobility using the Henry equation.
 - The report will typically include the mean zeta potential and the zeta potential distribution.

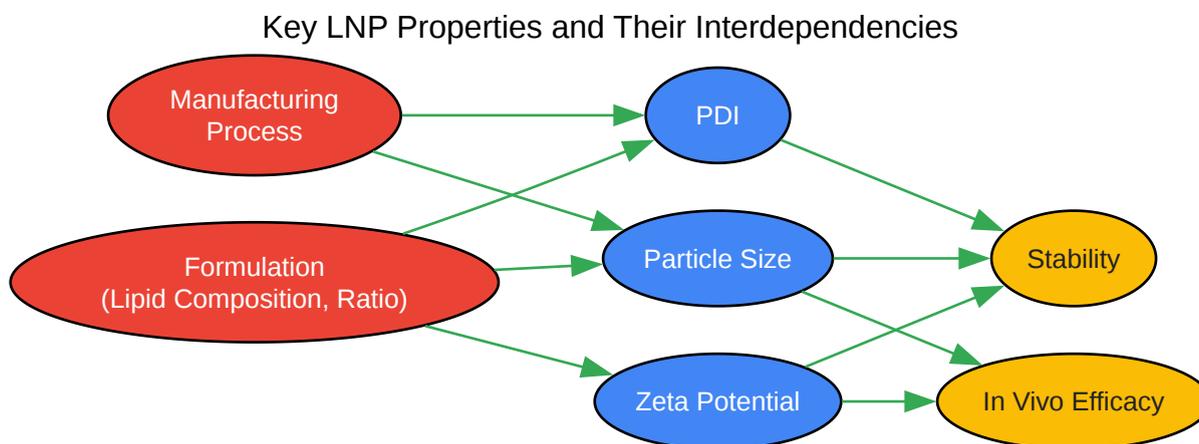
Visualizations

Workflow for (S)-C12-200 LNP Size and Zeta Potential Characterization



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Caption: Experimental workflow for LNP characterization.



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Caption: Interrelation of LNP formulation, properties, and performance.

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